

Thermal Stability of Benzyltrimethylammonium Tribromide: A Technical Guide

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Compound of Interest

Compound Name: *Benzyltrimethylammonium tribromide*

Cat. No.: *B15548413*

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For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a comprehensive overview of the thermal stability of **Benzyltrimethylammonium tribromide** (BTMA-Br₃). It includes key physical and chemical properties, available data on its thermal behavior, detailed experimental protocols for thermal analysis, and essential safety information. This document is intended to be a valuable resource for professionals working with this compound in research and development settings.

Introduction

Benzyltrimethylammonium tribromide is a quaternary ammonium salt that serves as a versatile and effective brominating and oxidizing agent in organic synthesis.^[1] Its solid, crystalline nature makes it a safer and more manageable alternative to liquid bromine.^[1] Understanding the thermal stability of this reagent is crucial for its safe handling, storage, and application in various chemical processes, particularly those conducted at elevated temperatures. This guide summarizes the current knowledge on the thermal properties of **Benzyltrimethylammonium tribromide**.

Physical and Chemical Properties

Benzyltrimethylammonium tribromide is a yellow-orange crystalline solid.^[2] Key identification and property data are summarized in the table below.

Property	Value	Reference
Molecular Formula	C ₁₀ H ₁₆ Br ₃ N	[2]
Molecular Weight	389.95 g/mol	[2]
CAS Number	111865-47-5	[3]
Appearance	Yellow-orange crystalline powder	[2]
Melting Point	97 - 104 °C (206.6 - 219.2 °F)	[2]
Solubility	No data available	
Stability	Stable under normal conditions; light-sensitive.	[2]

Thermal Stability

Melting Point

The melting point of **Benzyltrimethylammonium tribromide** is consistently reported in the range of 97 °C to 104 °C.[2] This is a key parameter for determining the upper-temperature limit for its handling and storage in solid form.

Thermal Decomposition

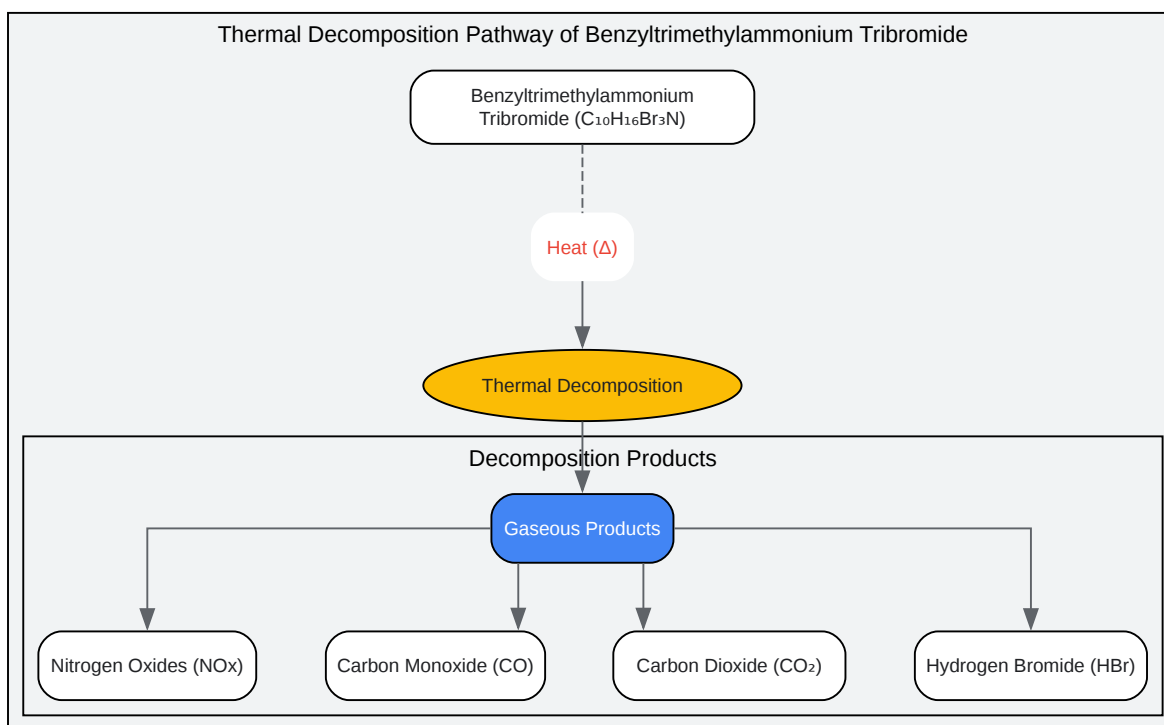
Specific thermogravimetric analysis (TGA) or differential scanning calorimetry (DSC) data detailing the exact decomposition temperature of pure **Benzyltrimethylammonium tribromide** is not readily available in the reviewed literature. Safety data sheets indicate that the decomposition temperature has not been determined.[2] However, it is known that thermal decomposition can occur, leading to the release of hazardous substances.[4]

For a related compound, Benzyltrimethylammonium montmorillonite, the DTG (Derivative Thermogravimetry) peak, indicating the maximum rate of decomposition, was observed at 313 °C.[2] While not directly applicable to the pure compound, this suggests that the benzyltrimethylammonium cation has a degree of thermal stability. Other quaternary ammonium tribromides have been noted to be stable up to 200°C.

Upon decomposition, **Benzyltrimethylammonium tribromide** is expected to release irritating gases and vapors, including:

- Nitrogen oxides (NO_x)[2]
- Carbon monoxide (CO)[2]
- Carbon dioxide (CO₂)[2]
- Hydrogen halides (such as HBr)[2]

The potential thermal decomposition pathway is illustrated in the diagram below.



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Caption: Potential thermal decomposition pathway of **Benzyltrimethylammonium tribromide**.

Experimental Protocols

To accurately determine the thermal stability of **Benzyltrimethylammonium tribromide**, Thermogravimetric Analysis (TGA) and Differential Scanning Calorimetry (DSC) are the recommended techniques.

Thermogravimetric Analysis (TGA)

TGA measures the change in mass of a sample as a function of temperature or time in a controlled atmosphere. This technique is ideal for determining the decomposition temperature and observing weight loss due to the release of volatile products.

Methodology:

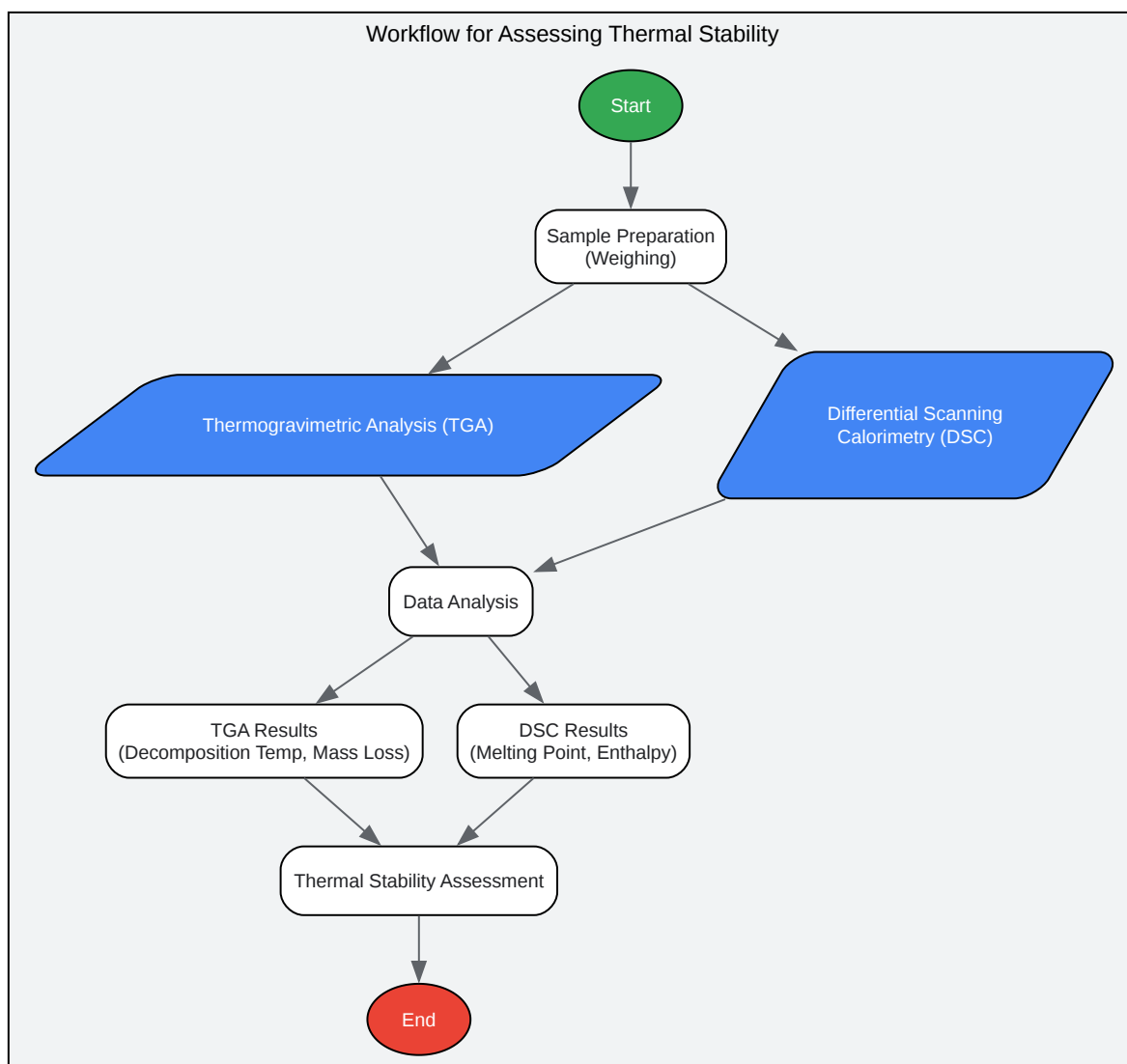
- Instrument Calibration: Calibrate the TGA instrument for mass and temperature according to the manufacturer's specifications.
- Sample Preparation: Place a small, accurately weighed sample (typically 5-10 mg) of **Benzyltrimethylammonium tribromide** into a clean, inert TGA pan (e.g., platinum or alumina).
- Experimental Conditions:
 - Atmosphere: Purge the furnace with an inert gas, such as nitrogen or argon, at a constant flow rate (e.g., 20-50 mL/min) to prevent oxidative decomposition.
 - Temperature Program: Heat the sample from ambient temperature to a final temperature (e.g., 600 °C) at a constant heating rate (e.g., 10 °C/min).
- Data Analysis: Record the mass of the sample as a function of temperature. The resulting TGA curve will show the onset temperature of decomposition, the temperature of maximum decomposition rate (from the derivative of the TGA curve, DTG), and the total mass loss.

Differential Scanning Calorimetry (DSC)

DSC measures the difference in heat flow between a sample and a reference as a function of temperature. It is used to determine the melting point, enthalpy of fusion, and to detect any exothermic or endothermic events associated with decomposition.

Methodology:

- Instrument Calibration: Calibrate the DSC instrument for temperature and enthalpy using standard reference materials (e.g., indium).
- Sample Preparation: Accurately weigh a small sample (typically 2-5 mg) of **Benzyltrimethylammonium tribromide** into a DSC pan (e.g., aluminum). Seal the pan hermetically to contain any evolved gases during initial heating stages.
- Experimental Conditions:
 - Atmosphere: Use an inert atmosphere, such as nitrogen, with a constant purge rate (e.g., 20-50 mL/min).
 - Temperature Program:
 - Heat the sample from ambient temperature to just above its melting point (e.g., 120 °C) at a controlled rate (e.g., 10 °C/min) to observe the melting transition.
 - Cool the sample back to ambient temperature.
 - Reheat the sample to a higher temperature (e.g., 400 °C) to observe any decomposition events.
- Data Analysis: The DSC thermogram will show an endothermic peak corresponding to melting and potentially exothermic peaks associated with decomposition. The peak temperature and the area under the peak provide information about the transition temperature and enthalpy change, respectively.



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Caption: Experimental workflow for thermal stability assessment.

Safety Information

Benzyltrimethylammonium tribromide should be handled with care, following standard laboratory safety procedures.

- Handling: Avoid contact with skin and eyes. Do not breathe dust. Use in a well-ventilated area.[4]
- Storage: Keep in a dry, cool, and well-ventilated place. Keep the container tightly closed and protected from light.[2]
- Incompatibilities: Avoid contact with strong oxidizing agents.[2]
- Decomposition: As mentioned, thermal decomposition can produce hazardous gases.[2] Ensure adequate ventilation or use appropriate engineering controls when heating this compound.

This guide provides a summary of the available information on the thermal stability of **Benzyltrimethylammonium tribromide**. For critical applications, it is highly recommended to perform experimental thermal analysis as outlined in the protocols above to obtain precise data for specific batches and conditions.

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